

C.I. Acid Brown 75 chemical structure and properties

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Compound of Interest

Compound Name: C.I. Acid brown 75

Cat. No.: B14471230

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C.I. Acid Brown 75: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

C.I. Acid Brown 75 is a synthetic trisazo dye of significant industrial importance, primarily utilized in the dyeing of proteinaceous and polyamide fibers such as wool, silk, nylon, and leather. This technical guide provides an in-depth overview of its chemical structure, physicochemical properties, synthesis, applications, and toxicological profile. The information is curated to serve as a vital resource for professionals in research and development.

Chemical Identity and Structure

C.I. Acid Brown 75, identified by the Colour Index Number 34905 and CAS Registry Number 8011-86-7, is a complex polyazo dye.^{[1][2]} Its intricate structure is a result of a multi-step diazotization and coupling process. The definitive molecular formula is $C_{28}H_{15}N_9Na_2O_{16}S_2$, corresponding to a molecular weight of approximately 843.58 g/mol.^{[1][2]} The IUPAC name for this compound is disodium;4-[[2,4-dihydroxy-5-[(2-hydroxy-3,5-dinitrophenyl)diazenyl]-3-[(4-nitrophenyl)diazenyl]phenyl]diazenyl]-5-hydroxynaphthalene-2,7-disulfonate.

The structural complexity arises from the three azo (-N=N-) linkages that connect four different aromatic moieties. The presence of multiple sulfonic acid groups imparts water solubility and

defines it as an acid dye, facilitating its application in aqueous dyeing processes.

Physicochemical Properties

C.I. Acid Brown 75 is typically supplied as a dark reddish-brown powder.^[1] Key quantitative physicochemical properties are summarized in the table below. It is noteworthy that due to its complex nature and decomposition at high temperatures, specific melting and boiling points are generally not reported.

Property	Value	Reference
Appearance	Dark reddish-brown powder	[1]
Molecular Formula	C ₂₈ H ₁₅ N ₉ Na ₂ O ₁₆ S ₂	[1][2]
Molecular Weight	843.58 g/mol	[1][2]
CAS Number	8011-86-7	[1][2]
C.I. Number	34905	[1][2]
Water Solubility	91 g/L at 20°C	[3][4]
Density	Approximately 1.108 g/cm ³ at 20°C	[3][4]
Vapor Pressure	0 Pa at 25°C	[3][4]

Synthesis and Manufacturing

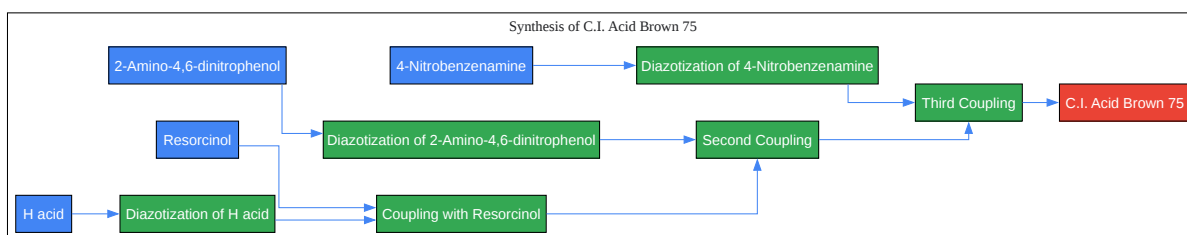
Overview of the Synthetic Pathway

The industrial synthesis of **C.I. Acid Brown 75** is a sequential process involving the diazotization of three different aromatic amines and their subsequent coupling to form the final trisazo structure. The key raw materials for this synthesis are:

- 4-Amino-5-hydroxynaphthalene-2,7-disulfonic acid (H acid)
- Resorcinol
- 2-Amino-4,6-dinitrophenol

- 4-Nitrobenzenamine (p-nitroaniline)

The general manufacturing process can be outlined as follows:



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Synthetic pathway for **C.I. Acid Brown 75**.

Experimental Protocol (Generalized)

A detailed, step-by-step experimental protocol for the synthesis of **C.I. Acid Brown 75** is not readily available in public literature. However, a generalized procedure based on established azo dye chemistry can be described as follows:

- **First Diazotization and Coupling:** 4-Amino-5-hydroxynaphthalene-2,7-disulfonic acid (H acid) is diazotized using sodium nitrite in an acidic medium at low temperatures (0-5 °C). The resulting diazonium salt is then coupled with resorcinol under weakly alkaline conditions.^[1]^[2]
- **Second Diazotization and Coupling:** 2-Amino-4,6-dinitrophenol is separately diazotized under similar conditions. This second diazonium salt is then coupled with the product from the first coupling step, again under controlled pH (weakly alkaline).^[1]^[2]

- **Third Diazotization and Coupling:** 4-Nitrobenzenamine is diazotized, and this third diazonium salt is coupled with the product of the second coupling reaction in a weakly acidic medium to yield the final trisazo dye.[1][2]
- **Isolation and Purification:** The synthesized dye is then salted out from the reaction mixture, followed by filtration, drying, and crushing to obtain the final product.[5]

Spectroscopic Properties (Expected)

While specific experimental spectra for **C.I. Acid Brown 75** are not available in the reviewed literature, its characteristic spectral features can be predicted based on its chemical structure.

- **UV-Visible Spectroscopy:** As a trisazo dye, **C.I. Acid Brown 75** is expected to exhibit strong absorption in the visible region of the electromagnetic spectrum, which is responsible for its brown color. The complex conjugated system of aromatic rings and azo linkages will likely result in multiple broad absorption bands.
- **Fourier-Transform Infrared (FT-IR) Spectroscopy:** The FT-IR spectrum would be characterized by prominent peaks corresponding to its various functional groups. Expected characteristic absorption bands include:
 - O-H stretching from the hydroxyl groups.
 - N-H stretching (if any tautomeric forms are present).
 - Aromatic C-H stretching.
 - N=N stretching from the azo groups.
 - C=C stretching from the aromatic rings.
 - Strong absorptions from the S=O stretching of the sulfonate groups.
 - N-O stretching from the nitro groups.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** The ^1H and ^{13}C NMR spectra of such a large and complex molecule would be intricate, showing a multitude of signals in the aromatic region. Specific assignments would require advanced 2D NMR techniques.

Applications

C.I. Acid Brown 75 is primarily used as a dye for substrates that can be dyed with acid dyes. Its main applications include:

- **Textile Industry:** It is used for dyeing wool, silk, and polyamide (nylon) fibers and their blends, imparting a dark reddish-brown color.[\[3\]](#)
- **Leather Industry:** It finds extensive use in the coloring of leather, providing a uniform and consistent brown shade.[\[3\]](#)
- **Paper Industry:** It is occasionally used for coloring paper products.[\[5\]](#)

Toxicological and Safety Information

The toxicological profile of **C.I. Acid Brown 75** has been evaluated to some extent. The available data are summarized in the tables below. It is generally considered to have low acute toxicity, but as with many azo dyes, there are concerns about potential long-term effects and the release of aromatic amines.

Mammalian Toxicity

Test	Species	Route	Value	Reference
LD50 (Acute Oral)	Rat (male/female)	Oral	> 1500 mg/kg bw	
LD0 (Acute Dermal)	Rat (male/female)	Dermal	> 2000 mg/kg bw	

Ecotoxicity

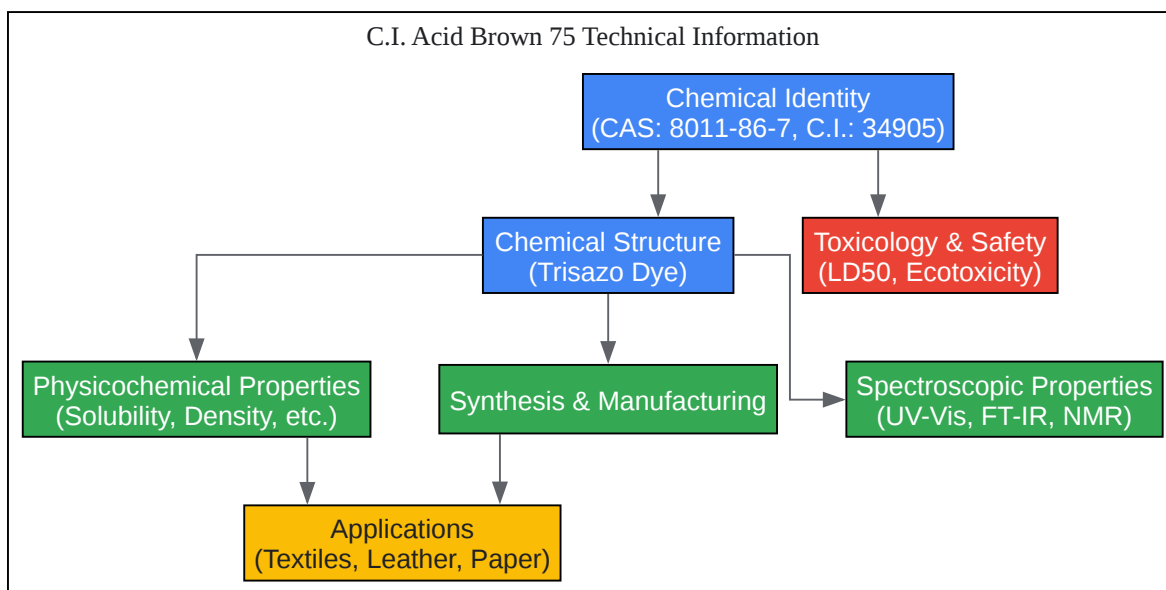
Test	Species	Duration	Value	Reference
LC50 (Fish)	Poecilia reticulata	96 h	> 100 mg/L	
LC0 (Daphnia)	Daphnia magna	24 h	ca. 100 mg/L	
IC50 (Algae)	Pseudokirchnerie lla subcapitata	72 h	ca. 7.8 mg/L	
EC50 (Microorganisms)	Activated sludge	3 h	> 1500 mg/L	

Safety and Handling

Standard laboratory safety precautions should be observed when handling **C.I. Acid Brown 75**. This includes the use of personal protective equipment such as gloves, safety glasses, and a lab coat. Inhalation of the dust should be avoided. It may cause skin and eye irritation.^[5]

Logical Relationships of Information

The following diagram illustrates the interconnectedness of the information presented in this guide.



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Information flow for **C.I. Acid Brown 75**.

Conclusion

C.I. Acid Brown 75 is a well-established trisazo dye with significant commercial applications. Its complex structure dictates its physicochemical properties and dyeing characteristics. While its acute toxicity appears to be low, a comprehensive understanding of its long-term toxicological and environmental impact requires further research. This guide provides a foundational understanding of **C.I. Acid Brown 75** for professionals engaged in chemical research and development.

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